

An In-depth Technical Guide to Furfuryl Acrylate Monomer: Properties, Synthesis, and Polymerization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Furfuryl acrylate

Cat. No.: B080507

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Furfuryl acrylate (FA) is a versatile monomer derived from renewable resources, specifically from furfuryl alcohol, which is obtained from the catalytic reduction of furfural. The presence of both a reactive acrylate group and a furan ring in its structure imparts unique properties to its corresponding polymers, making it a compound of significant interest in material science. This guide provides a comprehensive overview of the core properties of **furfuryl acrylate**, including its physicochemical characteristics, solubility, and polymerization behavior. Detailed experimental protocols and visual workflows are presented to facilitate its application in research and development.

Physicochemical Properties

The fundamental physical and chemical properties of **furfuryl acrylate** are summarized in the table below. It is important to distinguish **furfuryl acrylate** from the closely related furfuryl methacrylate, as their properties differ.

Property	Value	Reference
Molecular Formula	C ₈ H ₈ O ₃	[1]
Molecular Weight	152.15 g/mol	[1]
Appearance	Mobile liquid	[2]
Density	1.1125 g/cm ³	[2]
Boiling Point	93 °C at 16 mmHg	[2]
Refractive Index (n _D)	1.4800	[2]

Solubility

While comprehensive quantitative solubility data in a wide range of organic solvents is not readily available in the literature, general solubility characteristics of acrylate monomers can be inferred. Acrylates are typically soluble in many common organic solvents. Based on the structure of **furfuryl acrylate**, it is expected to be soluble in ketones, esters, aromatic hydrocarbons, and chlorinated solvents. Its solubility in alcohols may vary. For poly(acrylates), the choice of solvent is crucial for polymerization and processing. For instance, tetrahydrofuran (THF) is noted as a particularly effective solvent for many acrylic resins.[3]

Solvent Class	Expected Solubility of Furfuryl Acrylate
Ketones (e.g., Acetone)	Soluble
Esters (e.g., Ethyl Acetate)	Soluble
Aromatic Hydrocarbons (e.g., Toluene)	Soluble
Chlorinated Solvents (e.g., Dichloromethane)	Soluble
Ethers (e.g., Tetrahydrofuran)	Soluble
Alcohols (e.g., Ethanol, Methanol)	Likely soluble, but may vary
Water	Sparingly soluble to insoluble

Spectroscopic Data

The structural characterization of **furfuryl acrylate** is crucial for its identification and purity assessment. Below is a summary of expected spectroscopic features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:** The proton NMR spectrum of **furfuryl acrylate** would be expected to show characteristic signals for the vinyl protons of the acrylate group (typically in the range of 5.8-6.5 ppm), the methylene protons of the furfuryl group adjacent to the ester oxygen (around 5.0-5.2 ppm), and the protons of the furan ring (in the region of 6.3-7.6 ppm).
- ^{13}C NMR:** The carbon NMR spectrum would display signals for the carbonyl carbon of the ester (around 165 ppm), the vinyl carbons (approximately 128-132 ppm), the methylene carbon of the furfuryl group, and the carbons of the furan ring.

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum of **furfuryl acrylate** is characterized by the following key absorption bands:

Wavenumber (cm^{-1})	Assignment
~1720-1740	C=O stretching of the acrylate ester
~1620-1640	C=C stretching of the acrylate vinyl group
~3100-3150	=C-H stretching of the furan ring
~1000-1200	C-O stretching of the ester and furan ring

UV-Vis Spectroscopy

Furan-containing compounds typically exhibit UV absorption. **Furfuryl acrylate** is expected to have a UV absorption maximum, which is a property exploited in photopolymerization applications.^[4]

Experimental Protocols

Synthesis of Furfuryl Acrylate

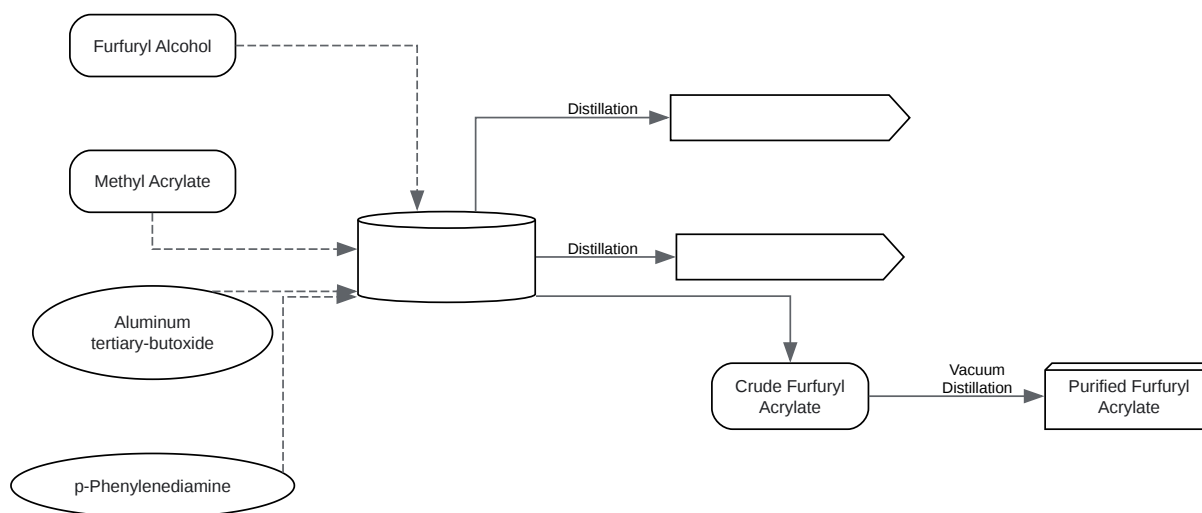
A common method for the synthesis of **furfuryl acrylate** is through an alcoholysis reaction between methyl acrylate and furfuryl alcohol.[2]

Materials:

- Furfuryl alcohol
- Methyl acrylate (in excess)
- Aluminum tertiary-butoxide (catalyst)
- para-Phenylenediamine (polymerization inhibitor)

Procedure:

- Combine furfuryl alcohol, methyl acrylate, para-phenylenediamine, and powdered aluminum tertiary-butoxide in a reaction vessel.
- Heat the mixture on a water bath until a complete solution is obtained.
- Transfer the reaction vessel to an oil bath and heat to a temperature that allows for the distillation of the methanol-methyl acrylate azeotrope (approximately 62 °C) through a fractionating column.
- Continuously remove the distillate to drive the reaction to completion.
- After the removal of methanol is complete, distill off the excess methyl acrylate.
- Purify the remaining **furfuryl acrylate** by vacuum distillation.



[Click to download full resolution via product page](#)

*Synthesis workflow for **furfuryl acrylate** via alcoholysis.*

Free Radical Polymerization of Furfuryl Acrylate

Furfuryl acrylate can be polymerized via free radical polymerization using heat, light, or a chemical initiator.[2][5]

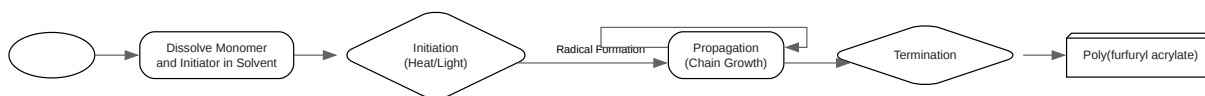
Materials:

- **Furfuryl acrylate** monomer
- Solvent (e.g., ethyl acetate)[6]
- Free radical initiator (e.g., benzoyl peroxide)[6]

Procedure:

- Dissolve the **furfuryl acrylate** monomer in the chosen solvent in a reaction vessel.

- Add the free radical initiator to the solution.
- Heat the reaction mixture to a temperature appropriate for the chosen initiator (e.g., 70 °C for benzoyl peroxide).[6]
- Maintain the temperature for a sufficient period to allow for polymerization to occur. The reaction may result in the formation of a gel.[6]
- Isolate the polymer by removing the solvent.



[Click to download full resolution via product page](#)

*General workflow for the free radical polymerization of **furfuryl acrylate**.*

Polymerization Characteristics

The polymerization of **furfuryl acrylate** is influenced by the reactivity of both the acrylate double bond and the furan ring. The acrylate group readily undergoes free radical polymerization.[2] The furan ring can also participate in cross-linking reactions, particularly under certain conditions, which can lead to the formation of insoluble gels.[2] The use of polymerization regulators can help to control this cross-linkage.[2]

When copolymerized with other monomers, such as methyl acrylate, even small amounts of **furfuryl acrylate** can significantly alter the properties of the resulting polymer, leading to increased hardness, toughness, and reduced solubility in common organic solvents.[2]

Applications

The unique properties of poly(**furfuryl acrylate**) and its copolymers make them suitable for a variety of applications, including:

- Coatings and Adhesives: The potential for cross-linking can lead to durable and chemically resistant coatings.
- Composites: As a component in composite materials, it can enhance their mechanical properties.
- Biomedical Applications: Polymers based on furfuryl methacrylate have shown good cell adhesion, suggesting potential for biomaterial coatings.[7]

Conclusion

Furfuryl acrylate is a promising bio-based monomer with a unique combination of reactive functionalities. Its ability to undergo polymerization and cross-linking offers a pathway to a diverse range of polymeric materials with tunable properties. This guide provides a foundational understanding of its core characteristics to support further research and development in various scientific and industrial fields.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Furfuryl acrylate | C₈H₈O₃ | CID 82699 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. US2433866A - Method of making furfuryl acrylate - Google Patents [patents.google.com]
3. RESIN SOLUBILITY [worldwin.co.kr]
4. Highly photosensitive furan acrylate derivatives and their solid-state photopolymerization - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
5. What is free radical polymerization? types, characteristics, reaction mechanism, and typical methods with examples | Information | FUJIFILM Wako Chemicals Europe GmbH [specchem-wako.fujifilm.com]
6. US2454756A - Process for the polymerization of furfuryl acrylate - Google Patents [patents.google.com]
7. Tetrahydrofurfuryl acrylate(2399-48-6) ¹³C NMR [m.chemicalbook.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to Furfuryl Acrylate Monomer: Properties, Synthesis, and Polymerization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b080507#furfuryl-acrylate-monomer-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com